

# Direct Blue 108 staining concentration for fluorescence microscopy

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## Compound of Interest

Compound Name: Direct Blue 108

Cat. No.: B12384140

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## Direct Blue 108: Not A Standard Fluorophore for Microscopy

Extensive research has revealed no established protocols or recommended staining concentrations for the use of **Direct Blue 108** in fluorescence microscopy. This dye is predominantly documented as a textile colorant for materials such as cotton, viscose, and silk. While some sources categorize it as a "fluorescent dye," its practical application and validation in biological fluorescence imaging are not supported by available scientific literature or standard laboratory protocols.

The primary application of **Direct Blue 108**, also known as C.I. 51320, is in the textile industry for dyeing fabrics.[1][2][3][4] Its chemical and physical properties are well-documented for these purposes, including its molecular structure and light-fastness on textiles.[5] However, this information does not translate to its utility as a fluorescent probe for cellular or tissue analysis.

For researchers and drug development professionals seeking fluorescent stains for microscopy, it is recommended to consider well-established and validated fluorophores with known spectral properties, target specificity, and detailed protocols. Numerous resources are available that provide extensive information on a wide array of fluorescent dyes suitable for various microscopy applications.

## General Information on Direct Blue 108:

While not applicable to fluorescence microscopy based on current knowledge, the following table summarizes the general properties of **Direct Blue 108**.

Property	Value
C.I. Name	Direct Blue 108
C.I. Number	51320
CAS Number	1324-58-9
Molecular Formula	C <sub>34</sub> H <sub>19</sub> Cl <sub>2</sub> N <sub>4</sub> Na <sub>3</sub> O <sub>11</sub> S <sub>3</sub>
Primary Application	Textile Dye

## Workflow for Selecting an Appropriate Fluorescent Stain:

For researchers needing to select a fluorescent stain, the following workflow is recommended.

Caption: A generalized workflow for selecting and using a fluorescent stain in microscopy.

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## References

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